

How to prepare a stock solution of McN5691 for in vitro assays.

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Compound of Interest

Compound Name: McN5691

Cat. No.: B1662716

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Application Notes and Protocols for McN5691 in In Vitro Assays

For Researchers, Scientists, and Drug Development Professionals

Introduction

McN5691 is a voltage-sensitive calcium channel blocker, demonstrating a significant role in modulating calcium influx in excitable cells.^[1] Its activity has been characterized in various preclinical models, highlighting its potential as a tool for investigating calcium channel-dependent signaling pathways and as a lead compound for drug development. These application notes provide detailed protocols for the preparation of **McN5691** stock solutions and its application in common in vitro assays, including electrophysiology and smooth muscle contraction studies.

Data Presentation

Chemical and Physical Properties

Property	Value	Source
Molecular Weight	457.6 g/mol	^[2]
Solubility	DMSO	N/A
Storage	-20°C	^[2]

In Vitro Assay Parameters

Assay Type	Cell/Tissue Type	Effective Concentration Range	Effect	Source
Electrophysiology	Canine Purkinje fibers	0.3 - 30 μ M	Reduction in Vmax and action potential duration	[3]
Electrophysiology	Guinea pig papillary muscle	ED-20% for Vmax depression: 0.72 \pm 0.32 μ M	Rate-dependent reductions in Vmax and amplitude of slow-response action potentials	[3]
Smooth Muscle Contraction	Rabbit thoracic aorta	1 and 10 μ M	Prevention of 60 mM KCl-induced contraction and calcium uptake	[4]
Smooth Muscle Relaxation	Rabbit thoracic aorta (30 mM KCl-contracted)	EC50 = 190 μ M	Concentration-dependent relaxation	[4]
Smooth Muscle Relaxation	Rabbit thoracic aorta (1 μ M NE-contracted)	EC50 = 159 μ M	Concentration-dependent relaxation	[4]
Receptor Binding	Skeletal muscle microsomal membranes (diltiazem binding)	Kd = 39.5 nM	High-affinity inhibition	[4]
Receptor Binding	Skeletal muscle microsomal membranes (dihydropyridine binding)	High affinity Kd = 4.7 nM, Low affinity Kd = 919.8 nM	Biphasic inhibition	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM McN5691 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **McN5691** in dimethyl sulfoxide (DMSO). This concentrated stock can then be used for serial dilutions to prepare working solutions for various in vitro assays.

Materials:

- **McN5691** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **McN5691**:
 - To prepare 1 ml of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 457.6 \text{ g/mol} = 4.576 \text{ mg}$
- Weighing **McN5691**:
 - Carefully weigh out approximately 4.58 mg of **McN5691** powder using an analytical balance.

- Note: It is recommended to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly to achieve the desired 10 mM concentration.
- Dissolving **McN5691** in DMSO:
 - Transfer the weighed **McN5691** powder into a sterile microcentrifuge tube or amber vial.
 - Add the calculated volume of DMSO to the tube. For 4.58 mg, this would be 1 ml.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C in the dark.[\[2\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the serial dilution of the 10 mM **McN5691** stock solution to prepare working solutions for cell-based assays. It is crucial to maintain the final DMSO concentration in the culture medium at a non-toxic level, typically below 0.5%.

Materials:

- 10 mM **McN5691** stock solution in DMSO
- Sterile cell culture medium or appropriate assay buffer
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Intermediate Dilution (e.g., to 1 mM):
 - Prepare a 1 mM intermediate stock by diluting the 10 mM stock solution 1:10 in cell culture medium or assay buffer.
 - For example, add 10 µl of the 10 mM stock to 90 µl of medium.
- Final Working Solution (e.g., to 10 µM):
 - Prepare the final working solution by further diluting the intermediate stock.
 - To achieve a final concentration of 10 µM from a 1 mM intermediate stock, perform a 1:100 dilution.
 - For example, add 10 µl of the 1 mM intermediate solution to 990 µl of cell culture medium in the well of a culture plate.
 - This will result in a final DMSO concentration of 0.1%, which is generally well-tolerated by most cell lines.
- Control:
 - Always include a vehicle control in your experiments. This should contain the same final concentration of DMSO as the wells treated with **McN5691**.

Protocol 3: In Vitro Smooth Muscle Contraction Assay

This protocol is a general guideline for assessing the effect of **McN5691** on agonist-induced smooth muscle contraction, based on published studies.^[4]

Materials:

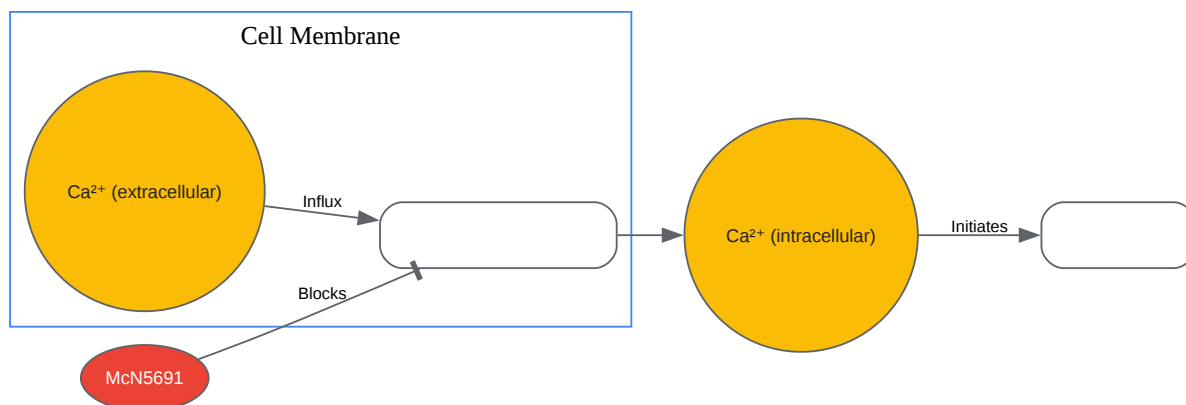
- Isolated smooth muscle tissue (e.g., rabbit thoracic aorta rings)
- Organ bath system with force transducer
- Krebs-Henseleit solution (or similar physiological salt solution)
- Contractile agonist (e.g., KCl, norepinephrine)

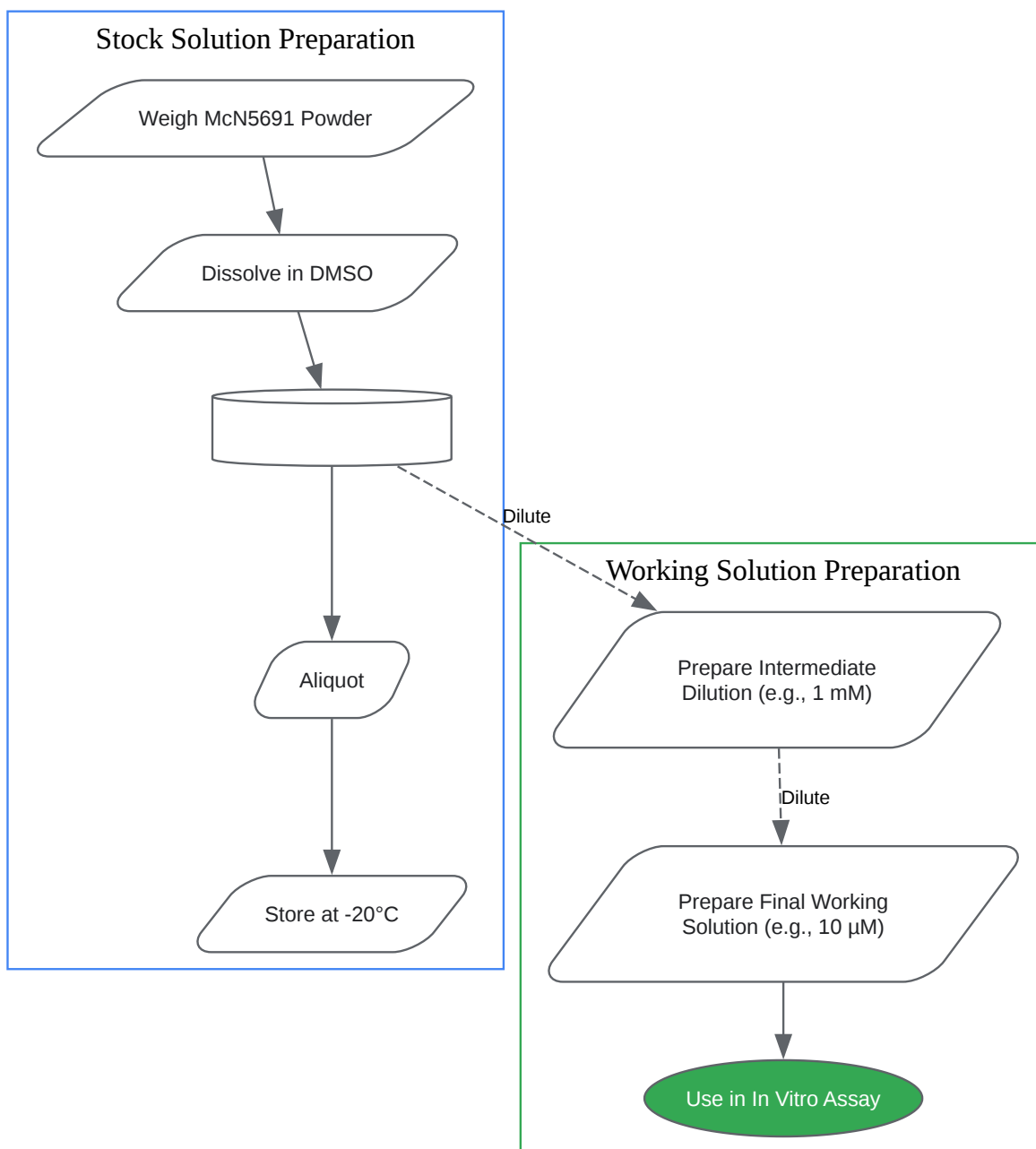
- **McN5691** working solutions
- Carbogen gas (95% O₂, 5% CO₂)

Procedure:

- Tissue Preparation:
 - Isolate the smooth muscle tissue and cut it into rings of appropriate size.
 - Mount the tissue rings in the organ bath chambers filled with Krebs-Henseleit solution, maintained at 37°C and continuously bubbled with carbogen gas.
- Equilibration:
 - Allow the tissue to equilibrate under a resting tension for a specified period (e.g., 60-90 minutes), with periodic washing.
- Induction of Contraction:
 - Induce a stable contraction by adding a contractile agonist to the bath (e.g., 60 mM KCl or 1 µM norepinephrine).
- Application of **McN5691**:
 - Once a stable contraction is achieved, add **McN5691** to the bath in a cumulative or non-cumulative manner to obtain a concentration-response curve.
 - To test the preventative effect, pre-incubate the tissue with **McN5691** (e.g., 1 or 10 µM) before adding the contractile agonist.
- Data Acquisition and Analysis:
 - Record the changes in isometric tension using the force transducer.
 - Express the relaxation response as a percentage of the initial agonist-induced contraction.
 - Calculate the EC₅₀ value for the relaxation effect.

Visualizations





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References

- 1. Voltage-Gated Calcium Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biorbyt.com [biorbyt.com]
- 3. Cardiac electrophysiologic effects of McN-5691, a new calcium-channel blocking antihypertensive agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Structurally novel antihypertensive compound, McN-5691, is a calcium channel blocker in vascular smooth muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
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